

2-Methyl-3-phenyl-2-propenal CAS number 101-39-3 properties

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Compound of Interest

Compound Name: 2-Methyl-3-phenyl-2-propenal

Cat. No.: B1666900

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An In-depth Technical Guide to **2-Methyl-3-phenyl-2-propenal** (CAS: 101-39-3)

Executive Summary

This document provides a comprehensive technical overview of **2-Methyl-3-phenyl-2-propenal** (CAS Number 101-39-3), a versatile alpha,beta-unsaturated aldehyde. Commonly known as alpha-Methylcinnamaldehyde, this compound is a significant component in the flavor and fragrance industries and serves as a valuable intermediate in chemical synthesis.^{[1][2][3]} This guide details its physicochemical properties, safety and handling protocols, synthesis methodologies, and key biological activities. Special focus is given to its mechanisms of action as a tyrosinase inhibitor and an antifungal agent, supported by detailed experimental protocols and workflow visualizations for researchers, scientists, and drug development professionals.

General Information and Identifiers

2-Methyl-3-phenyl-2-propenal is a distinct aromatic aldehyde recognized for its characteristic spicy, cinnamon-like aroma.^{[3][4]} It is found naturally in plants such as peppermint.^{[3][5]}

Identifier	Value
IUPAC Name	(2E)-2-methyl-3-phenylprop-2-enal[6][7]
CAS Number	101-39-3[6][7]
Molecular Formula	C ₁₀ H ₁₀ O[7][8]
Molecular Weight	146.19 g/mol [7]
Synonyms	alpha-Methylcinnamaldehyde, α-Methylcinnamaldehyde, Methyl Cinnamic Aldehyde, 2-Methyl-3-phenylacrolein, 2-Methyl-3-phenylacrylaldehyde[7][9][10]

Physicochemical Properties

The compound is a clear, pale yellow to yellow liquid at room temperature.[7][11] Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
Appearance	Clear pale yellow to yellow liquid	[7][11]
Density	1.040 - 1.047 g/mL at 25 °C	[12]
Boiling Point	148-149 °C at 27 mmHg	[12]
Flash Point	79 °C / 174.2 °F (closed cup)	
Refractive Index	1.602 - 1.607 at 20 °C	[11]
Water Solubility	< 1 mg/mL (practically insoluble)	[7]
Solubility	Soluble in ethanol and fixed oils	
Vapor Density	5.04 (Air = 1)	

Spectroscopic Data Summary

Spectroscopic data is critical for the structural confirmation and purity assessment of **2-Methyl-3-phenyl-2-propenal**. Datasets are publicly available through various chemical databases.

Spectrum Type	Database / Reference
¹ H NMR	ChemicalBook, PubChem[4][7]
¹³ C NMR	ChemicalBook, SpectraBase[2][4]
Mass Spectrum (MS)	NIST Chemistry WebBook, ChemicalBook[4][9]
Infrared (IR)	ChemicalBook[4][13]
Raman	ChemicalBook[4]

Safety and Toxicology

2-Methyl-3-phenyl-2-propenal is classified as a hazardous substance and requires careful handling. It is a combustible liquid and can cause skin and eye irritation.[14] It may also cause an allergic skin reaction.[15]

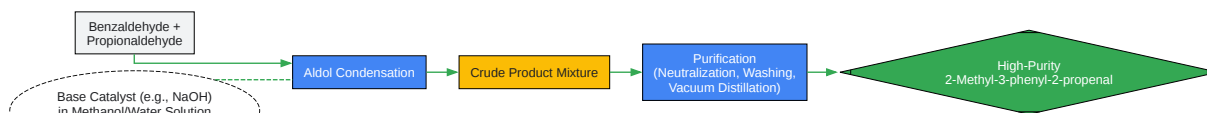
Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation	GHS07	Warning	H315: Causes skin irritation[16]
Eye Irritation	GHS07	Warning	H319: Causes serious eye irritation[16]
Skin Sensitization	GHS07	Warning	H317: May cause an allergic skin reaction[9][15]
Flammability	None	Warning	Combustible liquid[14]

Handling and Storage:

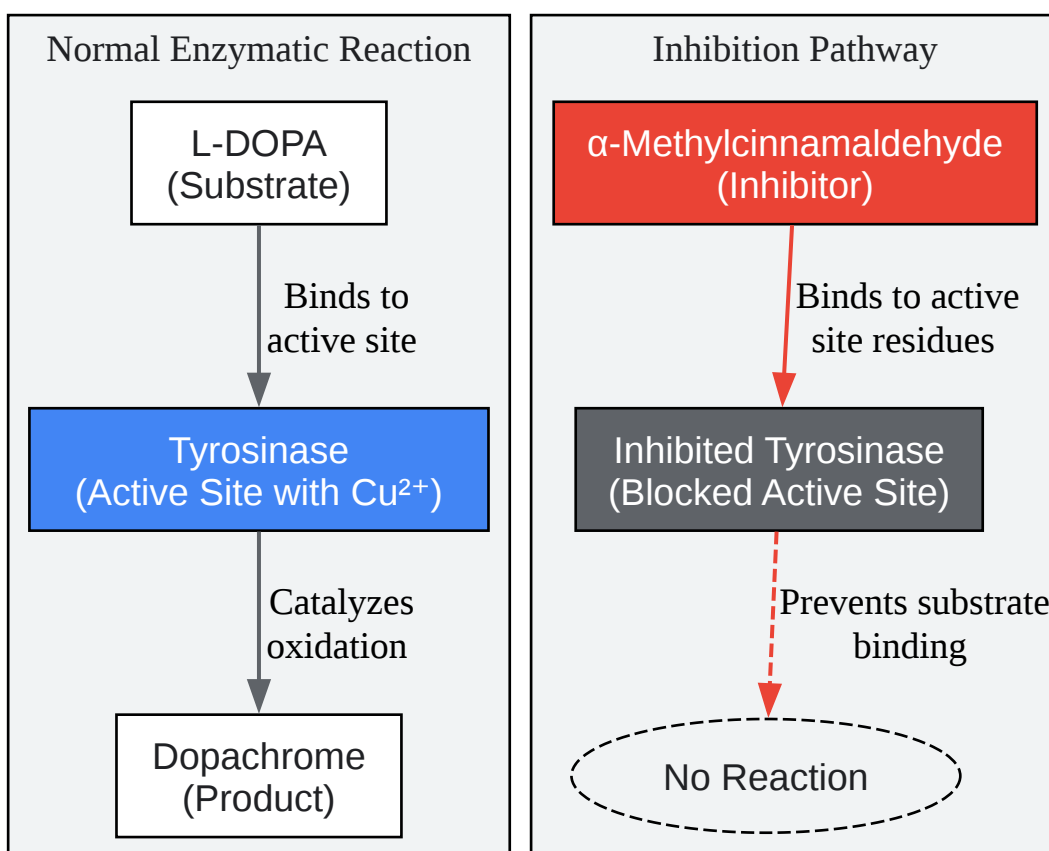
- Handling: Use in a well-ventilated area. Wear protective gloves, eye protection, and face protection. Wash hands thoroughly after handling.[\[16\]](#)
- Storage: Store in a cool, dry, well-ventilated place in tightly sealed containers. Keep away from heat, sparks, and open flames. Store under an inert gas atmosphere as it can be air sensitive.[\[10\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents and strong bases.[\[17\]](#)

Synthesis Methodology

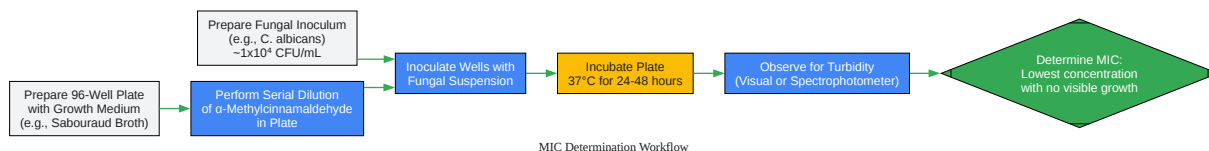
The primary industrial synthesis route for **2-Methyl-3-phenyl-2-propenal** is through a base-catalyzed aldol condensation reaction between benzaldehyde and propionaldehyde (propanal).
[\[4\]](#)



General Synthesis Workflow



Mechanism of Tyrosinase Inhibition



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